

A Comprehensive Technical Guide to 3-Bromooctane

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Compound of Interest

Compound Name: 3-Bromooctane

Cat. No.: B146061

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Bromooctane**, a significant halogenated alkane in organic synthesis. This document details its fundamental chemical properties, common synthetic routes, and key reactions, offering valuable insights for its application in research and development.

Core Molecular and Physical Properties

3-Bromooctane is a secondary alkyl halide. Its chemical identity and key physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Br	[1][2][3][4]
Molecular Weight	193.12 g/mol	[1][2][3][4][5]
CAS Number	999-64-4	[1][2][3][4]
Boiling Point	190.8°C at 760mmHg	[6]
Density	1.108 g/cm ³	[6]
Refractive Index	1.4582 (at 20°C)	[3][6]

Synthesis of 3-Bromooctane

The synthesis of **3-Bromooctane**, like other secondary bromoalkanes, can be achieved through several methods. A common laboratory-scale synthesis involves the bromination of the corresponding alcohol, 3-octanol.

Experimental Protocol: Synthesis from 3-Octanol

This protocol describes a typical procedure for the synthesis of **3-Bromooctane** from 3-octanol using hydrobromic acid.

Materials:

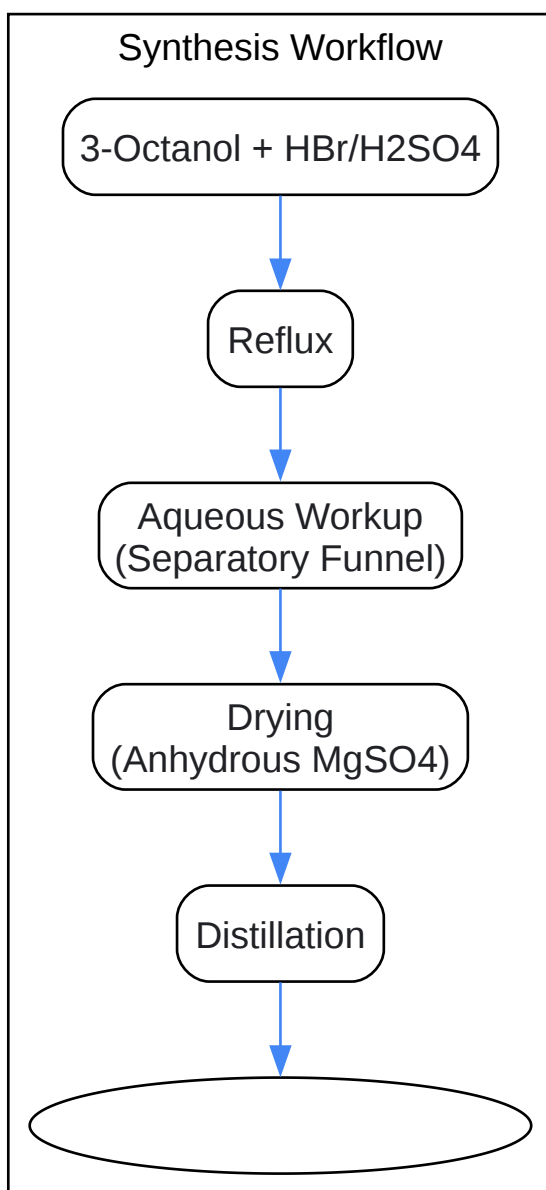
- 3-octanol
- Concentrated hydrobromic acid (48%)
- Concentrated sulfuric acid
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Separatory funnel
- Distillation apparatus
- Round-bottom flask
- Heating mantle

Procedure:

- In a round-bottom flask, combine 3-octanol and concentrated hydrobromic acid.
- Slowly add concentrated sulfuric acid to the cooled mixture while stirring.
- Heat the mixture under reflux for a specified period to ensure the completion of the reaction.

- After cooling, transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **3-Bromooctane** by distillation.

The following diagram illustrates the general workflow for this synthesis.



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A generalized workflow for the synthesis of **3-Bromooctane**.

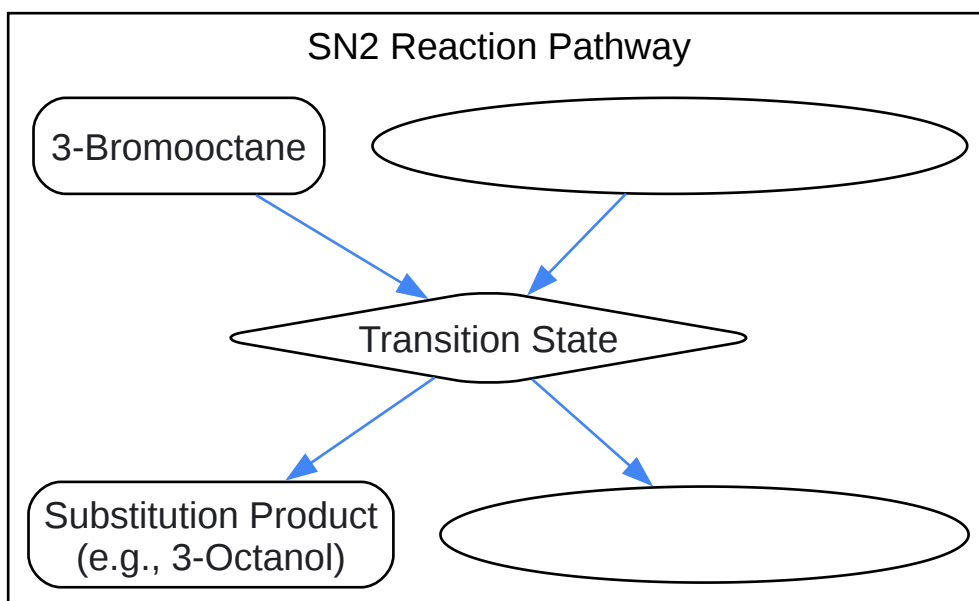
Key Reactions of 3-Bromooctane

As a secondary alkyl halide, **3-Bromooctane** readily participates in several fundamental organic reactions, most notably nucleophilic substitution and the formation of Grignard reagents.

Nucleophilic Substitution Reactions

3-Bromooctane can undergo both SN1 and SN2 reactions, with the reaction pathway being highly dependent on the reaction conditions such as the nucleophile, solvent, and temperature. [7] Strong nucleophiles in polar aprotic solvents favor the SN2 pathway, which proceeds with an inversion of stereochemistry.[7] Weaker nucleophiles in polar protic solvents favor the SN1 pathway, which involves a carbocation intermediate and typically results in a racemic mixture of products.[7]

A common example is the reaction with a hydroxide ion to form 3-octanol.



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Illustrative pathway of an SN2 reaction involving **3-Bromooctane**.

Grignard Reagent Formation and Reactions

3-Bromooctane can be used to prepare a Grignard reagent by reacting it with magnesium metal in an anhydrous ether solvent.[8] The resulting organomagnesium compound is a potent nucleophile and a strong base.

Experimental Protocol: Grignard Reagent Formation

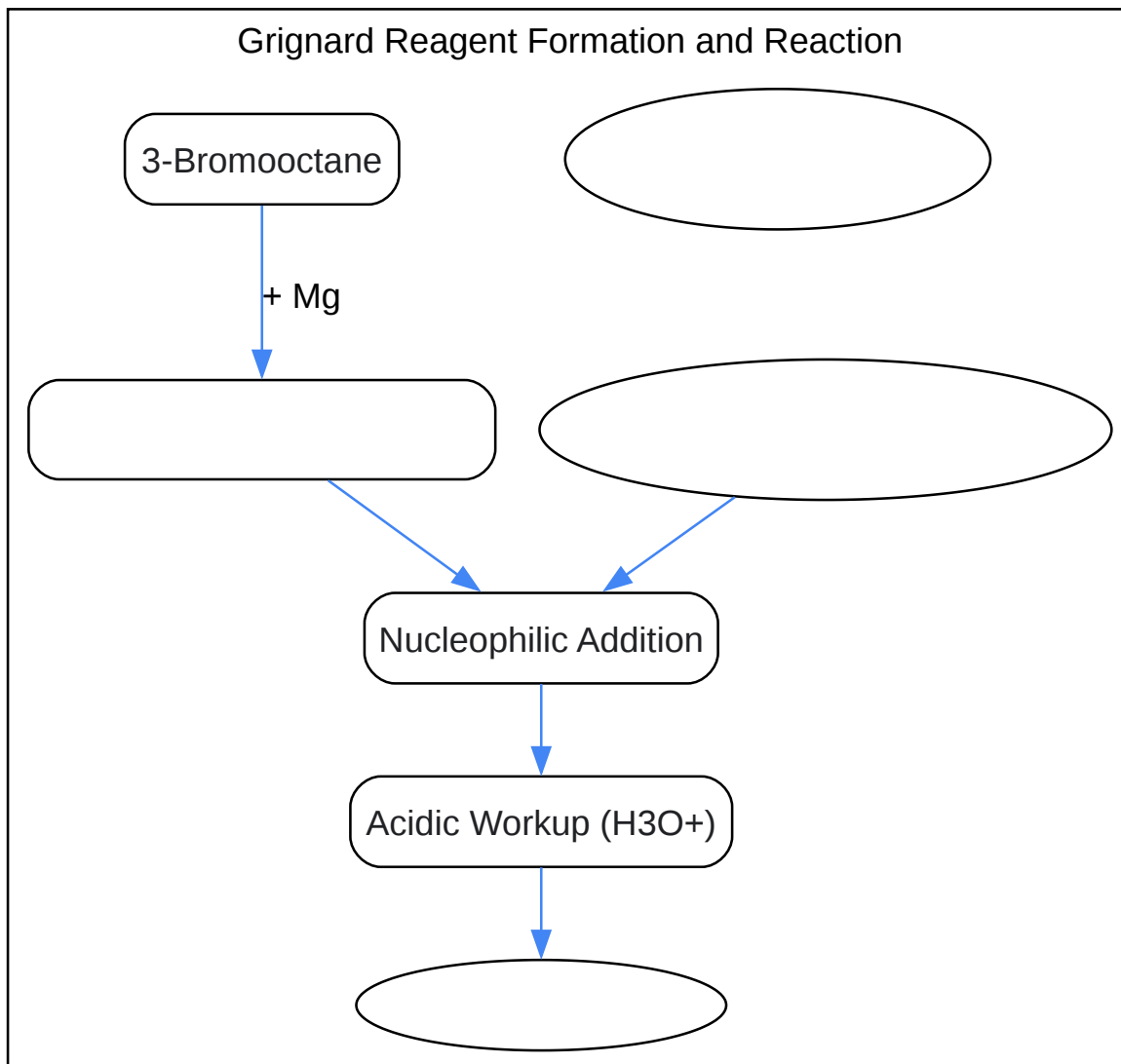
Materials:

- **3-Bromooctane**
- Magnesium turnings
- Anhydrous diethyl ether or THF
- A three-necked flask equipped with a reflux condenser and a dropping funnel
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Ensure all glassware is oven-dried to remove any traces of water.
- Place magnesium turnings in the flask under an inert atmosphere.
- Add a small amount of a solution of **3-Bromooctane** in anhydrous ether to initiate the reaction.
- Once the reaction begins (indicated by bubbling and a cloudy appearance), add the remaining **3-Bromooctane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until the magnesium is consumed.

The formed Grignard reagent can then be used in a variety of subsequent reactions, such as additions to carbonyl compounds to form alcohols.



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Logical flow from **3-Bromooctane** to an alcohol via a Grignard reagent.

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